

3,6,2'-trimethoxyflavone vs. 5,7,4'-trimethoxyflavone structural differences

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Compound of Interest

Compound Name: 3,6,2'-Trimethoxyflavone

Cat. No.: B15359611

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In-Depth Comparison Guide: 3,6,2'-Trimethoxyflavone vs. 5,7,4'-Trimethoxyflavone

Polymethoxyflavones (PMFs) represent a highly lipophilic subclass of flavonoids that exhibit exceptional bioavailability and diverse pharmacological profiles. For researchers and drug development professionals, distinguishing between structural isomers is critical, as minor shifts in methoxy group positioning fundamentally alter a molecule's three-dimensional conformation, target affinity, and downstream bioactivity.

This guide provides an objective, data-driven comparison between two isobaric PMFs: 5,7,4'-trimethoxyflavone (a well-characterized apigenin derivative) and **3,6,2'-trimethoxyflavone** (a sterically hindered synthetic/rare natural derivative).

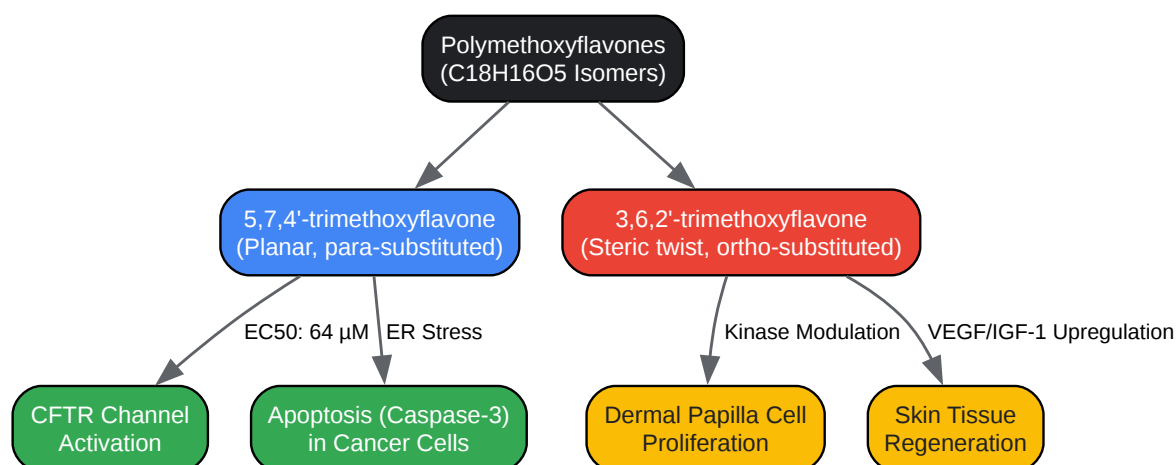
Structural and Conformational Divergence

Both compounds share the identical molecular formula ($C_{18}H_{16}O_5$) and exact mass (312.0998 Da), but their methoxy substitution patterns dictate entirely different spatial geometries.

- 5,7,4'-Trimethoxyflavone (Trimethylapigenin): Features methoxy groups at the 5 and 7 positions of the A-ring and the 4' (para) position of the B-ring[1]. The para-substitution allows the B-ring to rotate freely and adopt a relatively planar conformation with the chromone core.

This planarity is essential for intercalating into deep hydrophobic pockets of enzymes and membrane channels[2].

- **3,6,2'-Trimethoxyflavone:** Features methoxy substitutions at the 3 (C-ring), 6 (A-ring), and 2' (ortho) positions of the B-ring[3]. The critical 2'-methoxy group creates severe steric hindrance with the 3-methoxy group on the C-ring. This steric clash forces the B-ring out of the plane of the core structure, resulting in a twisted, non-planar conformation. This structural twist prevents it from binding to planar-dependent targets, shifting its affinity toward surface-level kinase receptors[4].



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Fig 1. Mechanistic divergence of PMF isomers driven by steric conformation and methoxy positioning.

Pharmacological Profiles & Biological Activity

The structural divergence directly translates to mutually exclusive therapeutic applications.

5,7,4'-Trimethoxyflavone acts primarily as an ion channel modulator and apoptotic agent. It stimulates chloride secretion in human airway epithelial cells by acting as a Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) activator ($EC_{50} = 64 \mu M$)[5],[2]. Furthermore, it exhibits potent antitumor activity by inducing endoplasmic reticulum stress, leading to the proteolytic activation of caspase-3 and degradation of PARP in gastric cancer cell lines (e.g., SNU-16)[6],[5].

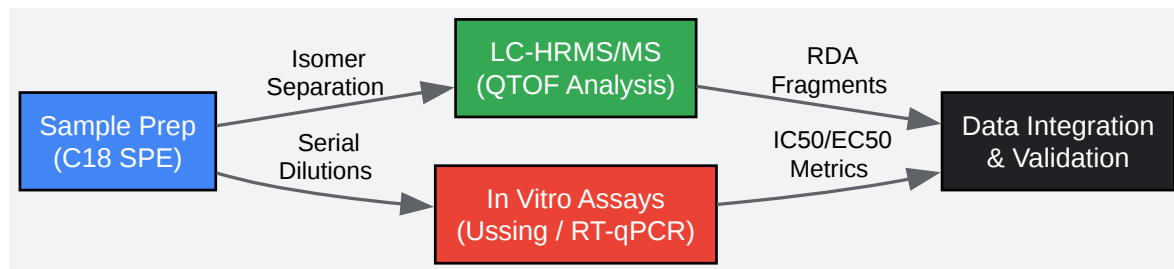
3,6,2'-Trimethoxyflavone, owing to its non-planar geometry, interacts with distinct cellular receptors involved in tissue regeneration. Patent literature highlights its efficacy in upregulating Vascular Endothelial Growth Factor (VEGF) and Insulin-like Growth Factor 1 (IGF-1) mRNA expression[7]. This upregulation drives the proliferation of dermal papilla cells, making it a targeted candidate for skin tissue regeneration and the prevention of alopecia (hair loss)[4],[8].

Quantitative Data Comparison

Property / Activity	5,7,4'-Trimethoxyflavone	3,6,2'-Trimethoxyflavone
CAS Number	5631-70-9[1]	1006893-22-6[3]
Molecular Weight	312.32 g/mol [6]	312.32 g/mol
Conformation	Planar (para-substituted B-ring)	Non-planar (ortho-substituted B-ring)
Primary Target	CFTR Channel, Caspase-3[5]	VEGF / IGF-1 Pathways[7]
CFTR Activation	$EC_{50} = 64 \mu M$ [5]	No significant activity
AChE Inhibition	47.1% (at 0.1 mg/mL)[2]	No significant activity
Therapeutic Utility	Oncology, Cystic Fibrosis	Dermatology, Trichology[8]

Self-Validating Experimental Methodologies

To objectively evaluate these isomers in a drug development pipeline, researchers must employ orthogonal validation workflows. The following protocols are designed as self-validating systems to ensure data integrity.



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Fig 2. Orthogonal validation workflow combining high-resolution MS/MS and targeted bioassays.

Protocol 1: High-Resolution LC-MS/MS Isomer Differentiation

Objective: Distinguish the isobaric PMFs in complex matrices. **Causality:** Because the compounds share an exact mass, standard low-resolution MS is insufficient. A High-Resolution Accurate Mass (HRAM) system is required to capture distinct Retro-Diels-Alder (RDA) fragmentation patterns caused by the structural twist of the 3,6,2'-isomer.

- **Sample Preparation:** Extract compounds using Solid-Phase Extraction (SPE) with C18 cartridges. Rationale: PMFs are highly lipophilic (LogP ~3.5); C18 selectively retains them while washing away polar matrix suppressors, ensuring high MS signal-to-noise ratios.
- **Internal Standardization:** Spike samples with 10 ng/mL of ^{13}C -labeled apigenin prior to extraction. Validation: This acts as an internal quality gate to normalize matrix effects and extraction recovery variations.
- **LC-HRMS/MS Acquisition:** Inject 10 μL into a SCIEX X500R QTOF system[9],[10] operating in positive ESI mode.
- **Data Analysis:** Isolate the precursor ion at m/z 313.1071 $[\text{M}+\text{H}]^+$.

- 5,7,4'-TMF will yield a prominent RDA fragment at m/z 133 (derived from the planar B-ring).
- 3,6,2'-TMF will yield an altered RDA pattern due to the 6-methoxy and sterically hindered 2'-methoxy group.
- Validation: Accept peak identifications only if the mass error is <5 ppm and the isotopic fidelity score exceeds 90%.

Protocol 2: Orthogonal In Vitro Bioassays

Objective: Validate the divergent biological targets of the two isomers. Causality: Target-specific assays must be used to prove that structural geometry dictates biological function.

- CFTR Activation (5,7,4'-TMF):
 - Seed Calu-3 human airway epithelial cells on permeable supports until a polarized monolayer forms.
 - Mount in an Ussing chamber to measure short-circuit current (Isc).
 - Apply 5,7,4'-TMF (10–100 μ M) to the apical bath.
 - Validation: Pre-treat control wells with CFTRinh-172 (a specific CFTR inhibitor). A complete ablation of the Isc spike in the control wells proves the current is exclusively CFTR-mediated[2].
- Tissue Regeneration (3,6,2'-TMF):
 - Culture human dermal papilla cells in 6-well plates and treat with 3,6,2'-TMF (1–50 μ M) for 24 hours.
 - Extract total RNA and perform RT-qPCR for VEGF and IGF-1[7].
 - Validation: Normalize target gene expression against two independent housekeeping genes (GAPDH and ACTB). This dual-normalization eliminates artifactual expression spikes, ensuring the data reflects true biological upregulation.

References

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